

# Biperiden therapeutic range plasma concentration

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Biperiden

CAS No.: 514-65-8

Cat. No.: S521354

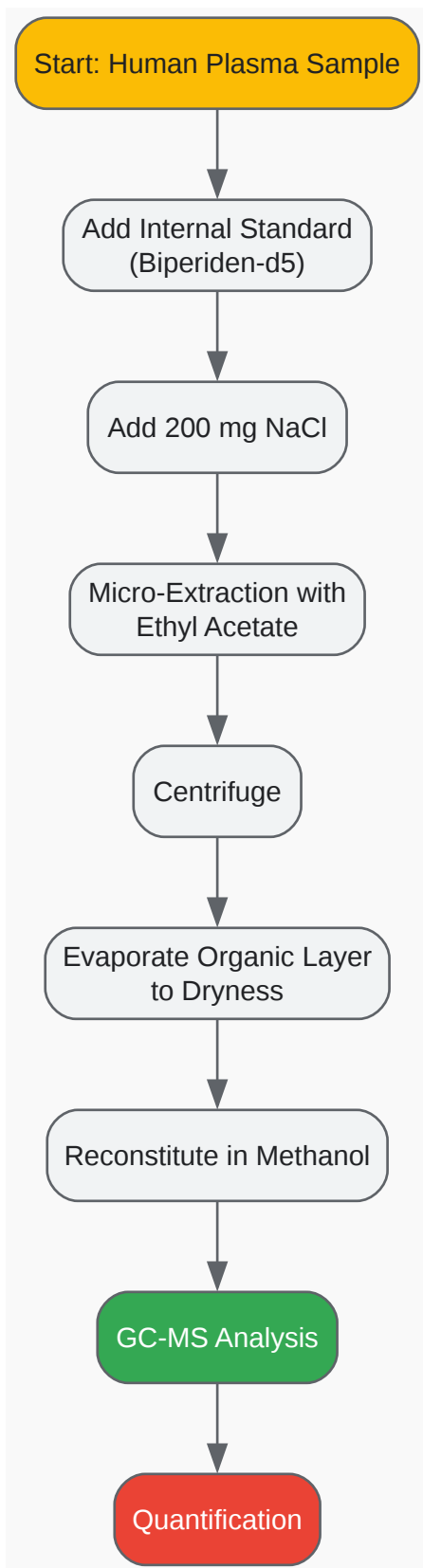
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## Biperiden Pharmacokinetic Profile

Parameter	Value	Details / Conditions
Therapeutic Range	1–6.5 ng/mL	Measured 0.5–2 hours after a single 4 mg oral dose [1]
Toxic Level	>13 ng/mL	- [1]
Time to Peak Plasma Concentration (T~max~)	1.5–2 hours	After oral administration [1]
Elimination Half-Life (T~1/2~)	18–24 hours	May be prolonged in elderly patients [2] [3] [4]
Oral Bioavailability	33%	Due to extensive first-pass metabolism [1] [4]
Protein Binding	60%	- [5] [3]

## Analytical Method for Determining Plasma Concentration

A 2023 study detailed a novel Gas Chromatography-Mass Spectrometry (GC-MS) method using Salt-Assisted Liquid-Liquid Microextraction (SALLME), which is well-suited for therapeutic drug monitoring due to its sensitivity and efficiency [1]. The following diagram illustrates the core workflow of this analytical method.



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Workflow for GC-MS analysis of **biperiden** in plasma using SALLME [1]

## Key Features of the SALLME-GC-MS Method [1]:

- **Sample Volume:** Uses only 290  $\mu\text{L}$  of plasma
- **Extraction:** Employs a simple microextraction with 200 mg of sodium chloride (NaCl) and 1 mL of ethyl acetate as the organic solvent
- **Calibration Range:** 0.5 to 20 ng/mL, covering the therapeutic and lower toxic range
- **Advantages:** The method is rapid, uses minimal solvent (green), and has been validated according to EMA guidelines for precision and accuracy

## Key Considerations for Researchers

- **Clinical Context is Crucial:** The established therapeutic range is a guide. Pharmacodynamic effects like changes in pupil size and accommodation can lag behind peak plasma concentrations by several hours [2]. Individual patient response and clinical symptoms should always be correlated with plasma levels.
- **Potential for Abuse:** Note that **biperiden** has euphoric and hallucinogenic properties and is one of the most commonly abused anticholinergic drugs [1]. This underscores the importance of robust therapeutic drug monitoring in specific patient populations.
- **Alternative Analytics:** While GC-MS is a gold standard, other techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) have also been used for determining **biperiden** in plasma, though older methods were noted to be less sensitive [1].

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## References

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To cite this document: Smolecule. [Biperiden therapeutic range plasma concentration]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b521354#biperiden-therapeutic-range-plasma-concentration]

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